

Protocol for dissolving N-Methylmescaline hydrochloride for experiments

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Compound of Interest

Compound Name: *N-Methylmescaline hydrochloride*

Cat. No.: *B1201431*

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Application Notes: N-Methylmescaline Hydrochloride

N-Methylmescaline hydrochloride is a substituted phenethylamine, appearing as the N-methylated analog of mescaline.[1] It is categorized as an analytical reference standard intended for research and forensic applications.[2] The compound's formal name is 3,4,5-trimethoxy-N-methyl-benzeneethanamine, monohydrochloride, with a molecular weight of 261.7 g/mol.[2] For experimental purposes, proper dissolution is critical to ensure accurate and reproducible results. This document provides a detailed protocol for the dissolution of **N-Methylmescaline hydrochloride** for scientific research. The solid form of the compound is stable for at least five years when stored appropriately.[2]

Solubility Data

The solubility of **N-Methylmescaline hydrochloride** in various common laboratory solvents is summarized in the table below. The choice of solvent should be guided by the specific requirements of the experimental model. For instance, while ethanol offers higher solubility, the final concentration of ethanol in an in vitro cell culture experiment must be carefully controlled to avoid cytotoxicity.

Solvent	Solubility
Ethanol	10 mg/mL[2]
DMSO (Dimethyl Sulfoxide)	3 mg/mL[2]
PBS (Phosphate-Buffered Saline, pH 7.2)	3 mg/mL[2]
DMF (Dimethylformamide)	0.5 mg/mL[2]

Experimental Protocols

This section outlines the methodology for preparing stock and working solutions of **N-Methylmescaline hydrochloride**.

Materials and Equipment

- **N-Methylmescaline hydrochloride** powder
- Appropriate solvent (e.g., DMSO, Ethanol, sterile PBS)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol provides a general guideline for preparing a stock solution. Calculations should be adjusted based on the desired final concentration.

- Calculate the Required Mass:

- The molecular weight of **N-Methylmescaline hydrochloride** is 261.7 g/mol .
- To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 261.7 \text{ g/mol} \times 1000 \text{ mg/g} = 2.617 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 2.62 mg of **N-Methylmescaline hydrochloride** into the tube. Record the exact weight.
- Dissolution:
 - Using a calibrated pipette, add the appropriate volume of DMSO to the tube to achieve the desired 10 mM concentration. For example, if you weighed exactly 2.617 mg, add 1.0 mL of DMSO.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution to ensure no solid particles remain.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability. The stability of the compound in solution has not been explicitly determined, so it is recommended to prepare fresh solutions for critical experiments.

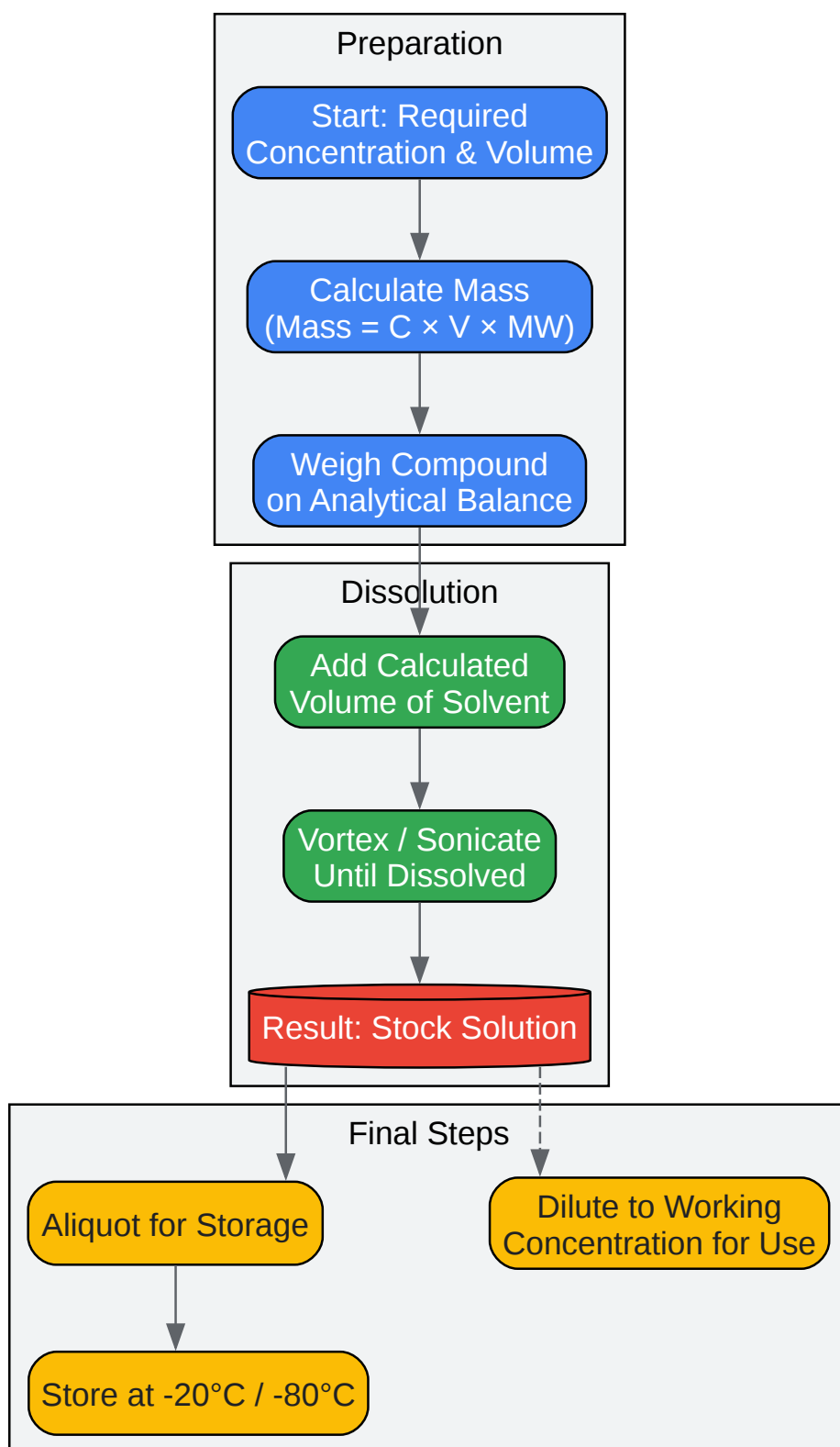
Protocol for Preparing Working Solutions

Working solutions should be prepared fresh from the stock solution for each experiment.

- **Determine Final Concentration:** Identify the final concentration of **N-Methylmescaline hydrochloride** required for your experiment.
- **Serial Dilution:** Perform a serial dilution of the stock solution using the appropriate cell culture medium or experimental buffer (e.g., PBS).
- **Solvent Consideration:** Ensure the final concentration of the solvent (e.g., DMSO) in the working solution is minimal (typically <0.1%) to prevent any confounding effects on the experimental system.

Workflow Visualization

The following diagram illustrates the general workflow for the preparation of **N-Methylmescaline hydrochloride** solutions.



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Caption: Workflow for dissolving **N-Methylmescaline hydrochloride**.

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References

- 1. N-Methylmescaline - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Protocol for dissolving N-Methylmescaline hydrochloride for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201431#protocol-for-dissolving-n-methylmescaline-hydrochloride-for-experiments]

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